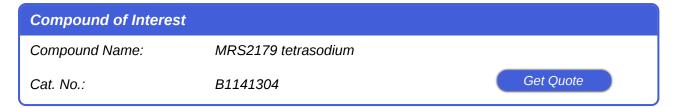


Application Notes and Protocols for MRS2179 Tetrasodium in In Vivo Thrombosis Models

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For Researchers, Scientists, and Drug Development Professionals

Introduction

MRS2179 tetrasodium is a potent and selective antagonist of the P2Y1 purinergic receptor, a key player in ADP-mediated platelet activation and aggregation. This document provides detailed application notes and experimental protocols for the use of MRS2179 in preclinical in vivo models of thrombosis. The information herein is intended to guide researchers in evaluating the antithrombotic potential of P2Y1 receptor antagonists.

Mechanism of Action: Adenosine diphosphate (ADP) is a crucial agonist in hemostasis and thrombosis, acting on two platelet P2Y receptors: P2Y1 and P2Y12. The P2Y1 receptor, a Gq-coupled receptor, is responsible for initiating platelet shape change and transient aggregation upon ADP stimulation. MRS2179 selectively blocks the P2Y1 receptor, thereby inhibiting the initial phase of platelet response to ADP and consequently reducing thrombus formation.

Data Presentation

The following tables summarize the quantitative effects of MRS2179 in common in vivo thrombosis models, derived from published literature.

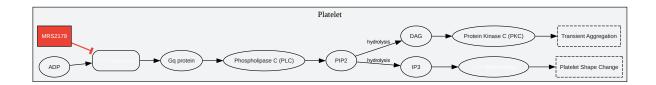


Parameter	Control Group	MRS2179- Treated Group	Animal Model	Reference
Time to Occlusion (minutes)	~10 - 15	Significantly prolonged (>30)	Mouse (FeCl3- induced carotid artery)	[1]
Thrombus Weight (mg)	Vehicle- dependent	Significantly reduced	Rat (Wessler model of venous thrombosis)	[1]
Bleeding Time	Baseline	Prolonged	Mouse/Rat	[1]

Note: The exact values can vary depending on the specific experimental conditions such as animal strain, concentration of the thrombotic agent, and dosage of MRS2179.

Signaling Pathway

The following diagram illustrates the P2Y1 receptor signaling pathway in platelets and the point of inhibition by MRS2179.



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Caption: P2Y1 receptor signaling pathway in platelets.

Experimental Protocols



Ferric Chloride (FeCl₃)-Induced Arterial Thrombosis Model in Mice

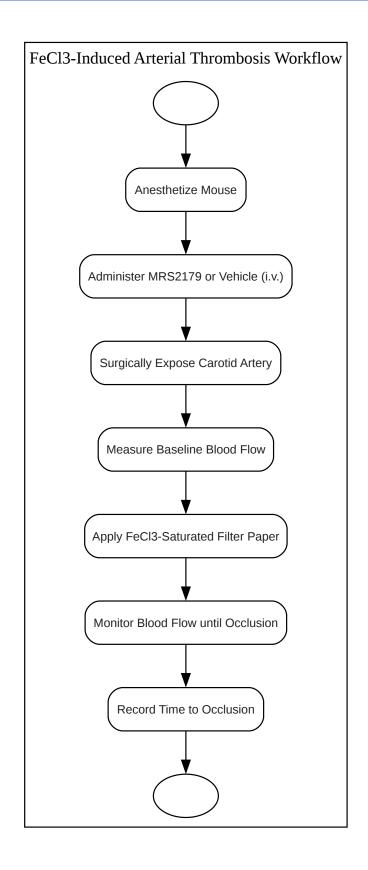
This model is widely used to study arterial thrombosis by inducing endothelial injury through oxidative stress.

Materials:

- MRS2179 tetrasodium salt
- Sterile saline (0.9% NaCl)
- Anesthetic (e.g., ketamine/xylazine cocktail)
- Ferric chloride (FeCl₃) solution (e.g., 5-10% in distilled water)
- Filter paper strips (1-2 mm wide)
- Surgical instruments (forceps, scissors)
- Doppler flow probe or intravital microscope

Experimental Workflow:





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Caption: Experimental workflow for the FeCl₃ model.



Procedure:

- Preparation of MRS2179: Dissolve MRS2179 tetrasodium salt in sterile saline to the desired concentration. A typical dose for intravenous (i.v.) administration is in the range of 1-10 mg/kg.
- Animal Preparation: Anesthetize the mouse using an appropriate anesthetic regimen.
- Drug Administration: Administer the prepared MRS2179 solution or vehicle (saline) via intravenous injection (e.g., tail vein) 5-15 minutes prior to inducing thrombosis.
- Surgical Procedure: Make a midline cervical incision and carefully dissect the common carotid artery from the surrounding tissue.
- Baseline Measurement: Place a Doppler flow probe around the artery to measure baseline blood flow.
- Induction of Thrombosis: Apply a strip of filter paper saturated with FeCl₃ solution to the adventitial surface of the carotid artery for 1-3 minutes.
- Monitoring and Data Collection: Continuously monitor the blood flow. The time from the
 application of FeCl₃ until the complete cessation of blood flow (occlusion) is recorded. An
 experiment is typically concluded if occlusion does not occur within a predefined time (e.g.,
 30-60 minutes).

Wessler Model of Venous Thrombosis in Rats

This model mimics venous thrombosis by inducing stasis in the presence of a hypercoagulable state.

Materials:

- MRS2179 tetrasodium salt
- Sterile saline (0.9% NaCl)
- Anesthetic



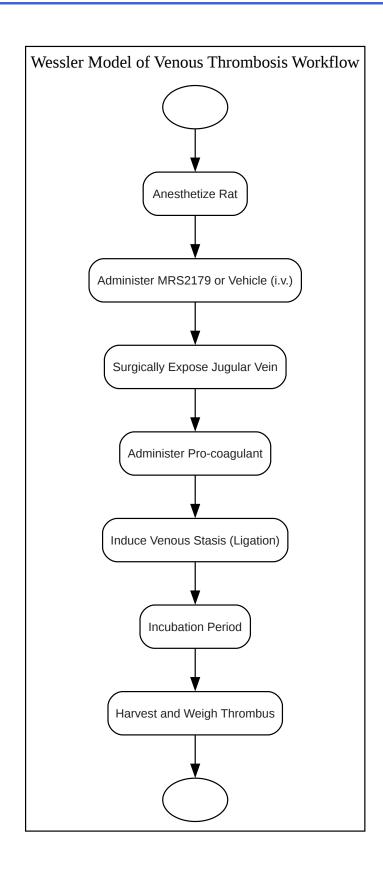




- Thromboplastin or other pro-coagulant substance
- Surgical thread
- Surgical instruments

Experimental Workflow:





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Caption: Experimental workflow for the Wessler model.



Procedure:

- Preparation of MRS2179: Prepare the MRS2179 solution as described for the arterial thrombosis model.
- Animal Preparation: Anesthetize the rat.
- Drug Administration: Administer MRS2179 or vehicle intravenously.
- Surgical Procedure: Expose a segment of the jugular vein.
- Induction of Hypercoagulability: Inject a pro-coagulant substance (e.g., thromboplastin) systemically.
- Induction of Stasis: Immediately after the pro-coagulant injection, ligate the exposed venous segment at two points to create a static column of blood.
- Incubation: Allow the thrombus to form for a defined period (e.g., 15-30 minutes).
- Thrombus Isolation and Measurement: Excise the ligated venous segment, open it longitudinally, and carefully remove the thrombus. The wet weight of the thrombus is then determined.

Disclaimer: These protocols provide a general guideline. Researchers should optimize the experimental parameters based on their specific research objectives and in accordance with institutional animal care and use guidelines.

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References

 1. Inhibition of localized thrombosis in P2Y1-deficient mice and rodents treated with MRS2179, a P2Y1 receptor antagonist - PubMed [pubmed.ncbi.nlm.nih.gov]







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